

Personal protective equipment for handling 6-Bromo-3-methoxy-2-nitropyridine

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Compound of Interest

Compound Name:	6-Bromo-3-methoxy-2-nitropyridine
Cat. No.:	B1344277

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Essential Safety & Handling Guide: 6-Bromo-3-methoxy-2-nitropyridine

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **6-Bromo-3-methoxy-2-nitropyridine** (CAS No. 916737-76-3) in a laboratory setting. Adherence to these guidelines is vital for ensuring personal safety and maintaining a secure research environment.

Hazard Assessment:

While comprehensive toxicological data for **6-Bromo-3-methoxy-2-nitropyridine** is not fully available, its structure suggests hazards common to halogenated and nitrated aromatic compounds.^[1] It should be handled with care, assuming it may be harmful if swallowed, and may cause skin, eye, and respiratory irritation.^{[2][3][4]}

Quantitative Data Summary

The known physical and chemical properties of **6-Bromo-3-methoxy-2-nitropyridine** are summarized below. A full safety profile has not been thoroughly investigated, warranting a cautious approach.

Property	Value	Reference
CAS Number	916737-76-3	[1]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₃	[1][5]
Molecular Weight	233.02 g/mol	[1][5]
Physical State	Solid	
Appearance	Light creamish crystalline solid	[6]
Melting Point	90-98 °C	[6]
Storage Temperature	0-8 °C, Inert atmosphere	[6]

Operational Plan: Step-by-Step Handling Procedures

All handling of this compound must be performed in a well-ventilated area, preferably within a certified chemical fume hood to minimize exposure.[2][7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[4] All PPE should be selected based on a thorough risk assessment of the specific procedures being performed.

- Eye & Face Protection: Wear chemical safety goggles conforming to EN166 or NIOSH standards.[1] For operations with a high risk of splashing, a face shield must be worn in addition to safety goggles.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required.[7] Inspect gloves for any signs of degradation or puncture before use. For chemicals of unknown toxicity, consider wearing double gloves.[5]
- Body Protection: A flame-resistant lab coat must be worn and kept fully fastened.[5] For tasks with a higher risk of splashes, a chemical-resistant apron is also recommended.[7]

- Respiratory Protection: All work should be conducted inside a chemical fume hood to control airborne particles.[\[7\]](#) If dust or aerosols are likely to be generated and a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges is necessary.[\[7\]](#)

Engineering Controls

- Fume Hood: Conduct all weighing, transferring, and handling of the compound within a certified chemical fume hood.[\[2\]](#)
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)[\[7\]](#)

Handling

- Avoid all direct contact with the skin, eyes, and clothing.[\[7\]](#)
- Prevent the formation and inhalation of dust and aerosols during handling.[\[1\]](#)[\[2\]](#)
- Use appropriate tools (e.g., spatulas, scoops) for transferring the solid material.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the lab.[\[1\]](#)

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[6\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[6\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)

Disposal Plan

All waste containing **6-Bromo-3-methoxy-2-nitropyridine** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.^[1] Chemical neutralization in the lab is not recommended.

Waste Segregation & Collection

- Classification: This is a halogenated organic compound. It is critical to segregate it into a designated "Halogenated Organic Waste" stream. Do not mix with non-halogenated waste.
- Solid Waste: Collect all contaminated solid waste (e.g., gloves, weighing paper, pipette tips) in a dedicated, clearly labeled, and sealable hazardous waste container.^[7]
- Liquid Waste: Collect any solutions containing the compound in a separate, labeled, leak-proof container for "Halogenated Organic Liquid Waste."^[7] Do not overfill containers.

Container Labeling

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**6-Bromo-3-methoxy-2-nitropyridine**".^[7]

Storage and Disposal

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Place containers in secondary containment to manage any potential leaks.
- Arrange for pickup and disposal through a licensed hazardous waste disposal company.

Experimental Workflow Visualization

The following diagram outlines the logical workflow for the safe handling of **6-Bromo-3-methoxy-2-nitropyridine**, from initial preparation to final disposal.

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Caption: Workflow for safe handling of **6-Bromo-3-methoxy-2-nitropyridine**.

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